

An In-depth Technical Guide to 2-(2-Chloroethoxy)-2-methyl-propane

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Compound of Interest

Compound Name: 2-(2-Chloroethoxy)-2-methyl-propane

Cat. No.: B3187765

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(2-Chloroethoxy)-2-methyl-propane**, a halogenated ether of interest in synthetic organic chemistry. The document details the compound's chemical identifiers, and physical and chemical properties, and outlines a plausible experimental protocol for its synthesis via the Williamson ether synthesis. Due to a lack of available data in the public domain, this guide does not cover biological signaling pathways. The information is presented to be a valuable resource for researchers and professionals in drug development and other scientific fields requiring detailed information on this chemical entity.

Chemical Identifiers and Properties

2-(2-Chloroethoxy)-2-methyl-propane is a chemical compound with the molecular formula $C_6H_{13}ClO$. It is also known by several synonyms, the most common being ethylene chlorohydrin t-butyl ether. Below is a summary of its key identifiers and computed properties.

Chemical Identifiers

Identifier Type	Value
CAS Number	17229-11-7[1]
IUPAC Name	2-(2-chloroethoxy)-2-methylpropane[1]
Synonyms	Ethylene chlorohydrin t-butyl ether, Propane, 2-(2-chloroethoxy)-2-methyl-[1]
PubChem CID	12504184[2]
SMILES	CC(C)(C)OCCCl[1]

Physical and Chemical Properties

Property	Value
Molecular Formula	C ₆ H ₁₃ ClO[1]
Molecular Weight	136.62 g/mol [1]
Appearance	No data available
Boiling Point	No data available
Density	No data available
Solubility	No data available

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-(2-Chloroethoxy)-2-methyl-propane** is not readily available in published literature, a plausible and widely used method for its preparation is the Williamson ether synthesis.[3][4][5] This reaction involves the nucleophilic substitution of an alkyl halide by an alkoxide. In this case, sodium tert-butoxide would react with 2-chloroethanol. However, due to the steric hindrance of the tert-butyl group, the reverse approach is more favorable: the reaction of the less sterically hindered sodium 2-chloroethoxide with a tertiary alkyl halide like tert-butyl chloride is prone to elimination reactions. Therefore, the more likely successful synthesis involves the reaction of sodium tert-butoxide with 2-chloroethanol.

Proposed Experimental Protocol: Williamson Ether Synthesis

Materials:

- tert-Butanol
- Sodium hydride (NaH) or sodium metal (Na)
- 2-Chloroethanol
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Saturated aqueous ammonium chloride (NH₄Cl) solution
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Rotary evaporator
- Standard laboratory glassware for inert atmosphere reactions

Procedure:

- Preparation of Sodium tert-butoxide: In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a nitrogen inlet, add tert-butanol dissolved in an anhydrous solvent like diethyl ether or THF.
- Slowly add sodium hydride (or small pieces of sodium metal) to the stirred solution at 0 °C (ice bath). The reaction is exothermic and produces hydrogen gas, which should be safely vented.
- Allow the mixture to warm to room temperature and stir until the evolution of hydrogen gas ceases, indicating the complete formation of sodium tert-butoxide.
- Ether Synthesis: Cool the freshly prepared sodium tert-butoxide solution to 0 °C.
- Slowly add a solution of 2-chloroethanol in the same anhydrous solvent to the reaction mixture.

- After the addition is complete, allow the reaction mixture to warm to room temperature and then heat to reflux for several hours to ensure the reaction goes to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and quench the reaction by the slow addition of a saturated aqueous solution of ammonium chloride.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification: Filter off the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude product.
- The crude **2-(2-Chloroethoxy)-2-methyl-propane** can be purified by fractional distillation under reduced pressure.

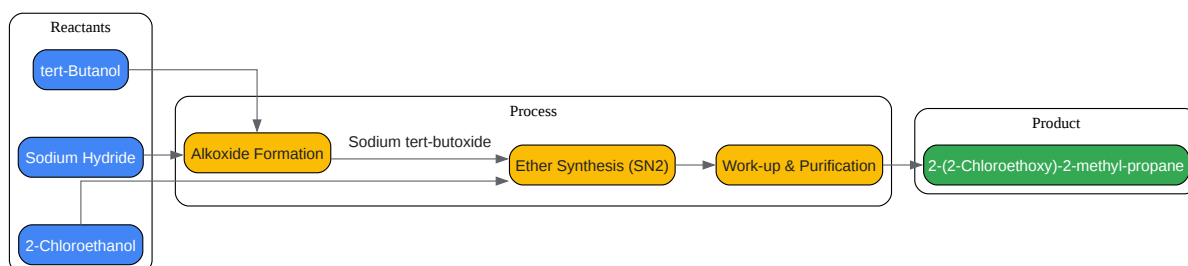
Biological Activity and Signaling Pathways

There is currently no publicly available information regarding the biological activity or any associated signaling pathways for **2-(2-Chloroethoxy)-2-methyl-propane**. Searches of scientific literature and chemical databases did not yield any studies investigating its effects on biological systems. A related compound, 2-(2-chloroethoxy)propane, has been described as a useful reagent for the synthesis of biologically active small molecules, but this does not provide specific information on the target compound's own activity.[6]

Visualizations

Proposed Synthesis Workflow

The following diagram illustrates the proposed Williamson ether synthesis for **2-(2-Chloroethoxy)-2-methyl-propane**.

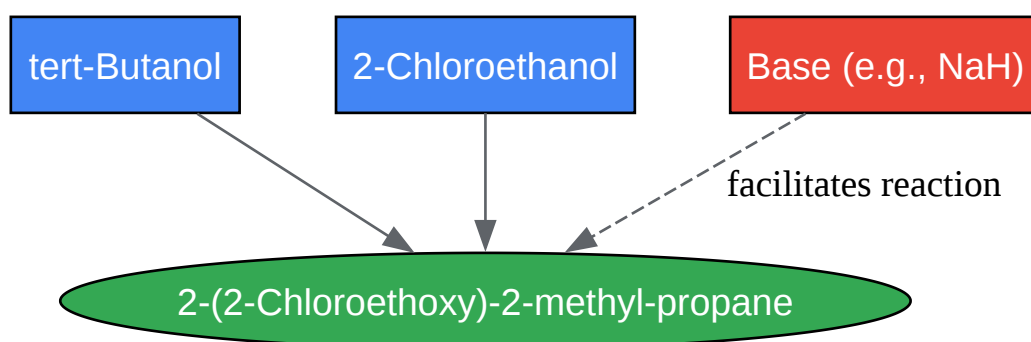


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Caption: Proposed Williamson Ether Synthesis Workflow.

Logical Relationship in Synthesis

This diagram shows the logical relationship between the starting materials and the final product in the proposed synthesis.



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Caption: Reactant to Product Logical Relationship.

Conclusion

2-(2-Chloroethoxy)-2-methyl-propane is a chemical intermediate with well-defined identifiers and properties. While specific experimental protocols for its synthesis are not extensively documented, the Williamson ether synthesis provides a reliable and logical route for its preparation. The absence of data on its biological activity and related signaling pathways suggests that this compound has primarily been of interest for its utility in chemical synthesis rather than for its biological effects. This guide serves as a foundational resource for researchers, and further investigation into its properties and potential applications is warranted.

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